

SPhos Pd G4: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: SPhos Pd G4

Cat. No.: B12055538

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **SPhos Pd G4**, a fourth-generation palladium precatalyst widely utilized in cross-coupling reactions. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity.

Chemical Identification and Properties

SPhos Pd G4, with the CAS number 1599466-87-1, is a versatile catalyst used in various chemical syntheses.^[1] Its key identifiers and physical properties are summarized below.

Property	Value
Chemical Name	Methanesulfonato(2-dicyclohexylphosphino-2',6'-dimethoxybiphenyl)(2'-methylamino-1,1'-biphenyl-2-yl)palladium(II)
Synonym(s)	SPhos Palladacycle Gen. 4
CAS Number	1599466-87-1
Molecular Formula	C ₄₀ H ₅₀ NO ₅ PPdS
Molecular Weight	794.29 g/mol
Appearance	Powder
Purity	≥95% - ≥98%
Storage Temperature	4°C
Storage Conditions	Protect from light, store under a dry, inert atmosphere (e.g., nitrogen).

Hazard Identification

SPhos Pd G4 is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	GHS07	Warning	H315: Causes skin irritation.
Eye Irritation	GHS07	Warning	H320: Causes eye irritation.
Respiratory Tract Irritation	GHS07	Warning	H335: May cause respiratory irritation.

Precautionary Statements:

- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[2][3]

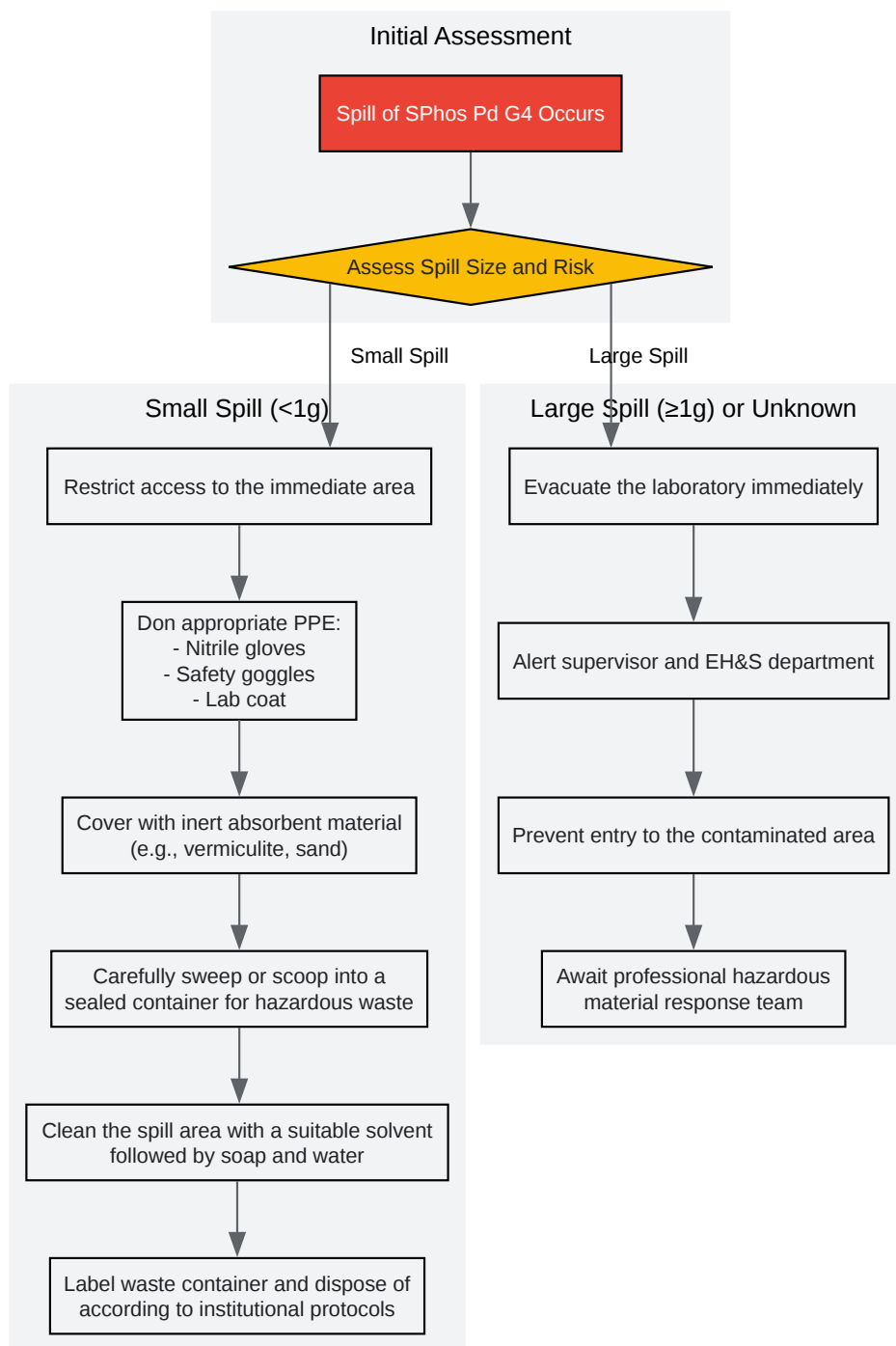
Experimental Protocols

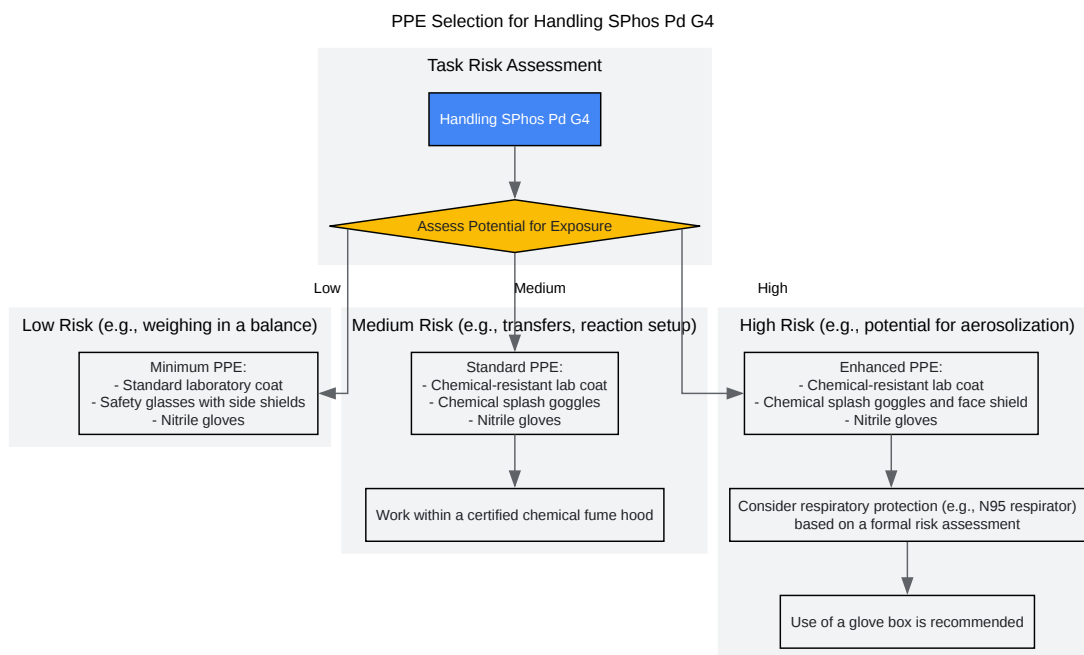
Detailed experimental protocols for the toxicological and safety testing of **SPhos Pd G4** are not publicly available. The hazard information presented is based on standardized GHS classification criteria.

Signaling Pathways and Logical Relationships

To ensure safe handling and response, the following diagrams illustrate key decision-making processes and workflows.

SPhos Pd G4 Spill Response Workflow





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References

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- To cite this document: BenchChem. [SPhos Pd G4: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12055538/docs#sphos-pd-g4-a-comprehensive-technical-guide-to-safety-and-handling\]](https://www.benchchem.com/product/b12055538/docs#sphos-pd-g4-a-comprehensive-technical-guide-to-safety-and-handling)

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